

Essential Safety and Logistics for Handling Remikiren

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Remikiren

Cat. No.: B1679268

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of investigational compounds like **Remikiren** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), procedural steps for handling and disposal, and immediate safety measures based on available data.

Physicochemical and Hazard Data

A summary of the known physical, chemical, and hazard properties of **Remikiren** is presented below. This information is critical for risk assessment and the implementation of appropriate safety controls.

Property	Value	Reference
Molecular Formula	C ₃₃ H ₅₀ N ₄ O ₆ S	[1]
Molecular Weight	630.84 g/mol	[1]
CAS Number	126222-34-2	[1]
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[1]
GHS Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501	[1]
Occupational Exposure Limits	No occupational exposure limit values have been established for this product.	[1]
Stability	Stable under recommended storage conditions.	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidising/reducing agents.	[1]
Hazardous Decomposition	Under fire conditions, may decompose and emit toxic fumes.	[1]
Storage Conditions	Keep container tightly sealed in a cool, well-ventilated area. Store at -20°C (powder) or -80°C (in solvent).[1]	DC Chemicals, 2025-11-02[1]

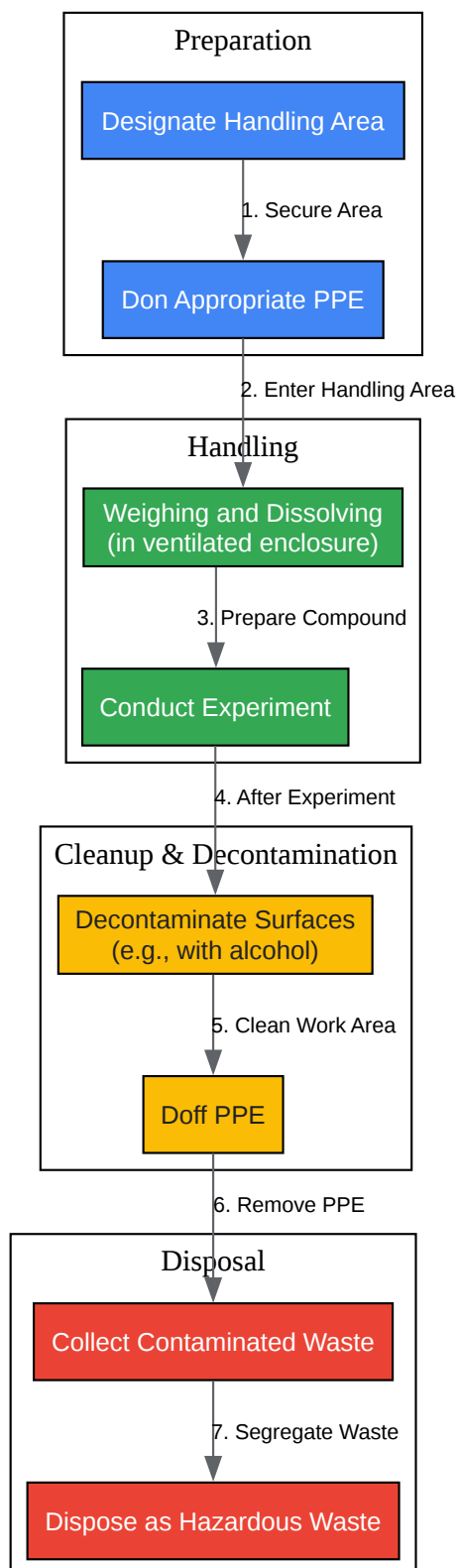
Personal Protective Equipment (PPE)

Based on the hazard assessment, the following PPE is mandatory when handling **Remikiren** to minimize exposure risk.

PPE Category	Recommended Equipment
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile rubber).
Skin and Body Protection	Impervious clothing, such as a lab coat or disposable coveralls.
Respiratory Protection	A suitable respirator should be used if engineering controls are not sufficient to maintain airborne concentrations below exposure limits, or as a precaution. Use only in areas with appropriate exhaust ventilation. ^[1]

Experimental Workflow: Handling and Disposal of Remikiren

The following diagram outlines the standard operating procedure for the safe handling and disposal of **Remikiren** in a laboratory setting. Adherence to this workflow is crucial to prevent contamination and accidental exposure.



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Caption: Workflow for safe handling and disposal of **Remikiren**.

Procedural Guidance

Handling:

- Preparation:
 - Designate a specific area for handling **Remikiren**, preferably within a chemical fume hood or other ventilated enclosure.
 - Ensure an eye-wash station and safety shower are readily accessible.[\[1\]](#)
 - Before handling, all personnel must don the appropriate PPE as specified in the table above.
- Weighing and Solution Preparation:
 - Avoid the formation of dust and aerosols.[\[1\]](#)
 - All weighing and solution preparation should be conducted within a ventilated enclosure.
- Experimentation:
 - Handle the compound with care to avoid contact with skin and eyes.[\[1\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[1\]](#)

Accidental Release Measures:

- Personal Precautions: In case of a spill, use full personal protective equipment.[\[1\]](#) Avoid breathing vapors, mist, dust, or gas and ensure adequate ventilation.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains or water courses.[\[1\]](#)
- Methods for Cleaning Up: For solutions, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[\[1\]](#) Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water, separating eyelids with fingers. Remove contact lenses if present and easy to do. Seek prompt medical attention.[1]
- Skin Contact: Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and seek medical attention.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, provide artificial respiration. Avoid mouth-to-mouth resuscitation.[1]
- Ingestion: If swallowed, call a poison center or doctor immediately if you feel unwell.[1] Rinse mouth with water.[1] Do NOT induce vomiting.[1]

Disposal Plan:

- Waste Collection: Collect all contaminated materials (e.g., gloves, vials, absorbent pads) in a designated, sealed container.
- Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[1] Avoid release to the environment.[1]

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References

- 1. Remikiren|126222-34-2|MSDS [dcchemicals.com]
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Phone: (601) 213-4426
Email: info@benchchem.com